

Mefluidide: A Technical Guide to Its CAS Number and Significance in Chemical Databases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Mefluidide**

Cat. No.: **B1676157**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

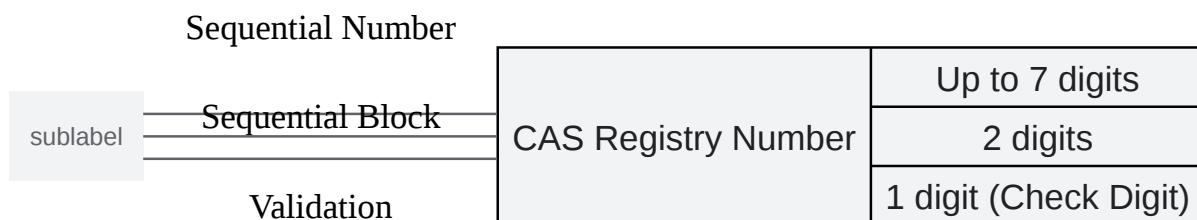
Introduction

Mefluidide is a synthetic organic compound primarily used as a plant growth regulator and herbicide.^[1] Chemically, it is identified as N-[2,4-dimethyl-5-((trifluoromethyl)sulfonyl)amino)phenyl]acetamide.^[1] Given the complexity of chemical nomenclature and the existence of various synonyms, a unique and unambiguous identifier is crucial for researchers, scientists, and professionals in drug development. This is where the CAS (Chemical Abstracts Service) Registry Number plays a pivotal role. This technical guide provides an in-depth look at the CAS number for **mefluidide**, its importance in navigating chemical databases, and a summary of its relevant technical data.

The CAS Registry Number: A Universal Chemical Identifier

A CAS Registry Number, or CAS RN, is a unique numerical identifier assigned to every chemical substance described in the open scientific literature by the Chemical Abstracts Service, a division of the American Chemical Society.^{[2][3]} This system was introduced in 1965 to overcome the challenges posed by ambiguous chemical names.^[2] Each CAS number is a sequence of up to ten digits, separated by hyphens into three parts. The final digit is a check digit, which is used to verify the validity of the number.

The primary relevance of a CAS number lies in its ability to provide a single, reliable identifier for a chemical substance, regardless of the naming convention used (e.g., IUPAC name, trade names, or common names). This is essential for accurate information retrieval from the vast array of chemical and biological databases.



[Click to download full resolution via product page](#)

Caption: Structure of a CAS Registry Number.

Mefluidide's Identifier and Physicochemical Data

The CAS Registry Number for **mefluidide** is 53780-34-0. This number is the key to unlocking a wealth of information about this compound in numerous databases.

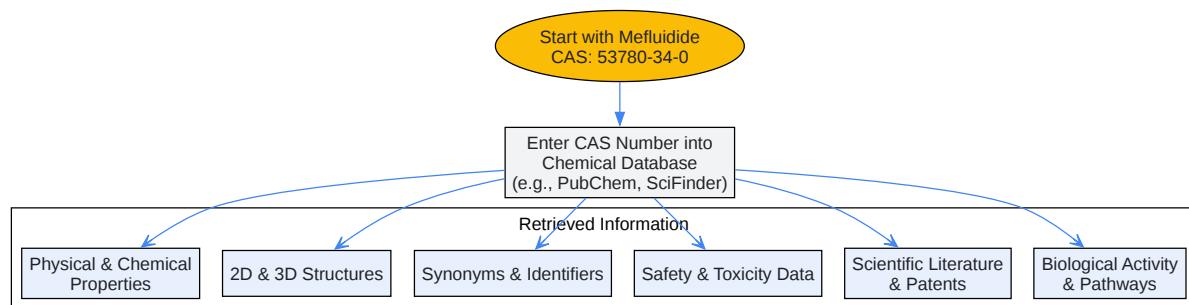
Physicochemical Properties of Mefluidide

The following table summarizes key quantitative data for **mefluidide**, primarily sourced from the PubChem database.

Property	Value
Molecular Formula	C ₁₁ H ₁₃ F ₃ N ₂ O ₃ S
Molecular Weight	310.29 g/mol
CAS Registry Number	53780-34-0
Melting Point	183-185 °C
Water Solubility	180 mg/L at 23 °C
logP (Octanol/Water)	2.02
Vapor Pressure	<1 x 10 ⁻⁴ mm Hg at 25 °C

The Role of the CAS Number in Chemical Database Searches

For researchers and scientists, the CAS number is an indispensable tool for navigating the complex landscape of chemical information. Databases such as PubChem, CAS SciFinder, and others use the CAS number as a primary search key to aggregate and link diverse data sets.



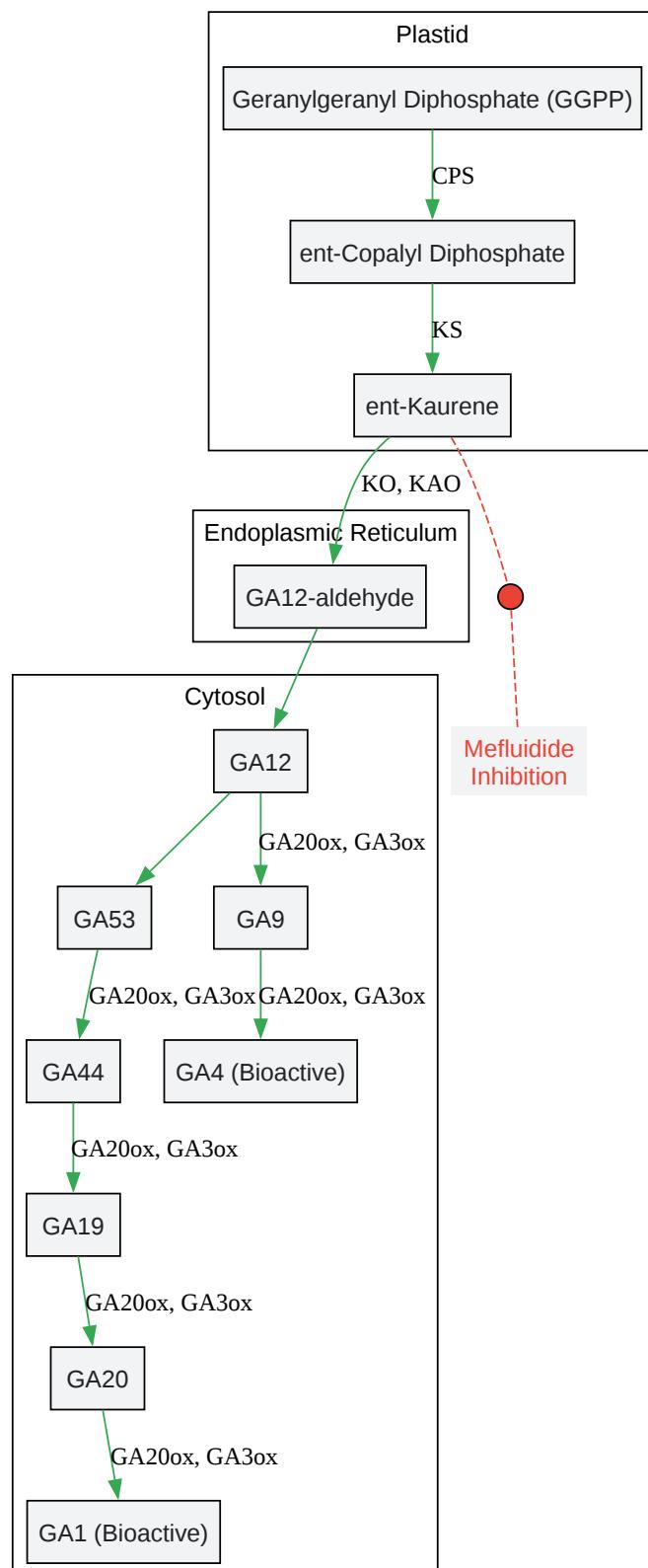
[Click to download full resolution via product page](#)

Caption: Workflow for retrieving chemical data using a CAS number.

Mefluidide's Mode of Action: Inhibition of Gibberellin Biosynthesis

Mefluidide functions as a plant growth regulator by inhibiting the biosynthesis of gibberellin acid (GA), a critical plant hormone responsible for processes such as stem elongation and seed germination. Specifically, **mefluidide** is classified as a Type I growth regulator, which primarily affects cell division with a lesser influence on cell elongation. The inhibition of GA synthesis leads to stunted growth in treated plants.

The biosynthesis of gibberellins is a complex pathway that occurs in multiple cellular compartments. The pathway begins with the synthesis of geranylgeranyl diphosphate (GGPP), which is then converted through a series of enzymatic steps to the various forms of gibberellic acid.

[Click to download full resolution via product page](#)

Caption: Simplified Gibberellic Acid (GA) biosynthesis pathway with the putative site of **mefluidide** inhibition.

Experimental Protocols

Representative Synthesis of Mefluidide

The industrial synthesis of **mefluidide** involves two primary steps: the acetylation of 2,4-dimethylaniline, followed by sulfonamidation. The following is a representative laboratory-scale protocol based on standard organic chemistry procedures for these transformations.

Step 1: Synthesis of N-(2,4-dimethylphenyl)acetamide

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,4-dimethylaniline (1 equivalent) in a suitable solvent such as dichloromethane or ethyl acetate.
- Cool the solution in an ice bath.
- Slowly add acetic anhydride (1.1 equivalents) dropwise to the stirred solution.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2-4 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by slowly adding water.
- Separate the organic layer, wash with a saturated sodium bicarbonate solution, then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude N-(2,4-dimethylphenyl)acetamide.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain the purified product.

Step 2: Synthesis of **Mefluidide** (N-[2,4-dimethyl-5-(((trifluoromethyl)sulfonyl)amino)phenyl]acetamide)

- In a dry, three-necked round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve the N-(2,4-dimethylphenyl)acetamide (1 equivalent) from Step 1 in a dry aprotic solvent such as acetonitrile or dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Add a non-nucleophilic base, such as triethylamine or pyridine (1.2 equivalents).
- Slowly add trifluoromethanesulfonyl chloride (triflic anhydride) (1.1 equivalents) dropwise to the reaction mixture, maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction by TLC.
- Upon completion, dilute the reaction mixture with the solvent and wash sequentially with dilute HCl, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent in vacuo.
- Purify the crude product by column chromatography on silica gel to yield **mefluidide**.

Bioassay for Plant Growth Regulator Activity

This protocol outlines a general procedure for evaluating the efficacy of **mefluidide** as a growth inhibitor on a model turfgrass species.

- Plant Material and Growth Conditions:
 - Cultivate a turfgrass species such as Poa annua (annual bluegrass) in pots containing a standardized soil mix.
 - Maintain the pots in a controlled environment (greenhouse or growth chamber) with consistent temperature, light, and humidity.

- Preparation of **Mefluidide** Solutions:
 - Prepare a stock solution of **mefluidide** in a suitable solvent (e.g., DMSO).
 - From the stock solution, prepare a series of dilutions to achieve the desired final concentrations for application (e.g., 0.05, 0.1, 0.2 kg/ha).
 - Include a control group that will be treated with the solvent system without **mefluidide**.
- Application of Treatments:
 - Once the turfgrass has reached a desired height, randomly assign the pots to the different treatment groups.
 - Apply the **mefluidide** solutions and the control solution to the respective pots as a foliar spray, ensuring even coverage.
- Data Collection:
 - At regular intervals (e.g., weekly) for a period of 4-6 weeks, measure relevant growth parameters. These may include:
 - Vertical shoot growth (clipping height).
 - Clipping dry weight.
 - Seedhead count.
 - Turf quality and color (visual rating).
- Statistical Analysis:
 - Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the effect of different **mefluidide** concentrations on turfgrass growth compared to the control group.

Conclusion

The CAS Registry Number for **mefluidide**, 53780-34-0, serves as a cornerstone for its unambiguous identification in the global scientific community. For researchers and professionals, this unique identifier is the gateway to a comprehensive and aggregated body of knowledge in chemical and biological databases. It facilitates efficient access to critical data ranging from fundamental physicochemical properties to complex biological activities and experimental protocols. A thorough understanding of the CAS system and its application is, therefore, essential for accurate and effective research and development in the chemical and life sciences.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ijper.org [ijper.org]
- 2. prepchem.com [prepchem.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Mefluidide: A Technical Guide to Its CAS Number and Significance in Chemical Databases]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1676157#mefluidide-s-cas-number-and-its-relevance-in-chemical-databases>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com